

# Application Notes and Protocols for Fluopicolide in Integrated Pest Management (IPM) Programs

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

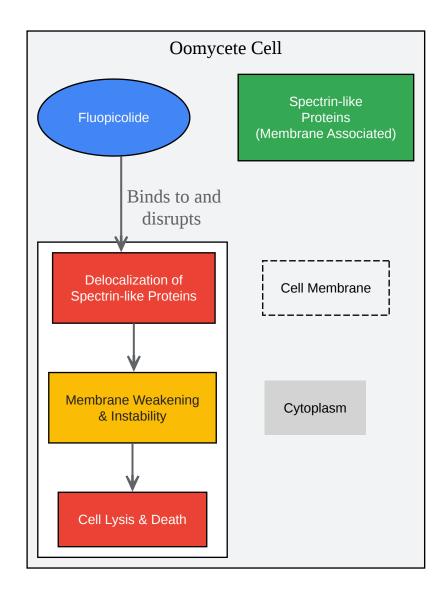
**Fluopicolide** is a systemic fungicide belonging to the acylpicolide chemical class, demonstrating high efficacy against a broad spectrum of oomycete pathogens.[1][2] Its unique mode of action makes it a valuable tool in Integrated Pest Management (IPM) programs, particularly for managing resistance to other fungicide classes.[2][3] These application notes provide a comprehensive overview of **Fluopicolide**, its mechanism of action, efficacy data, and detailed protocols for its evaluation in both laboratory and field settings.

### **Mode of Action**

Fluopicolide disrupts the normal functioning of the cytoskeleton in oomycetes by targeting spectrin-like proteins.[4] Biochemical studies have revealed that Fluopicolide induces a rapid delocalization of these proteins from the cell membrane into the cytoplasm in both hyphae and zoospores. This disruption of spectrin-like proteins, which are believed to be crucial for maintaining membrane stability and integrity, leads to a cascade of detrimental effects on the pathogen. The primary consequences of this mode of action are the inhibition of mycelial growth, prevention of zoospore release and motility, and ultimately, cell lysis. Due to this novel mechanism, Fluopicolide is classified under the Fungicide Resistance Action Committee (FRAC) Group 43.

## **Signaling Pathway and Mechanism of Action**





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Caption: Proposed mode of action of Fluopicolide in oomycete cells.

# **Efficacy and Target Pathogens**

**Fluopicolide** is effective against a wide range of oomycete pathogens, including those that have developed resistance to other fungicide classes like phenylamides and strobilurins.

# Table 1: In Vitro Efficacy of Fluopicolide Against Various Oomycete Pathogens



Pathogen Species	Common Disease	Average EC50 (μg/mL)	Reference(s)
Phytophthora litchii	Litchi Downy Blight	0.131 ± 0.037	
Phytophthora erythroseptica	Pink Rot of Potato	0.08 - 0.35	
Phytophthora cinnamomi	Avocado Root Rot	0.046 - 0.330 (mean 0.133)	
Phytophthora capsici	Phytophthora Blight	0.08 - 0.24	-

EC50 (Effective Concentration 50) is the concentration of a fungicide that inhibits 50% of the mycelial growth of a pathogen in vitro.

# **Application in Integrated Pest Management (IPM)**

The integration of **Fluopicolide** into IPM programs is crucial for sustainable disease management and mitigating the development of fungicide resistance.

## **Resistance Management**

To prevent the development of resistance, it is essential to adhere to the guidelines provided by the Fungicide Resistance Action Committee (FRAC).

- Tank Mixtures: Always apply **Fluopicolide** in a tank mix with a fungicide from a different FRAC group that is also effective against the target pathogen.
- Rotation: Rotate Fluopicolide with fungicides that have different modes of action.
- Application Limits: Adhere to the recommended maximum number of applications per season for a specific crop. For example, for potatoes, a maximum of 4 applications containing Fluopicolide is recommended, not exceeding 50% of the total fungicide applications for the season, with no more than two consecutive sprays. For fruiting and leafy vegetables, a maximum of 3 applications is advised, also not exceeding 50% of the total sprays and with no more than two consecutive applications. For grapes, a maximum of two

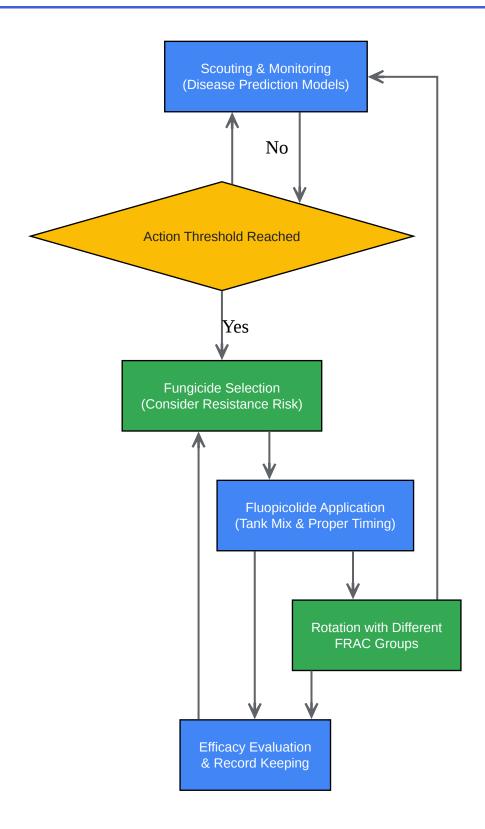


applications is recommended, preferably in alternation with other non-cross-resistant fungicides.

 Preventative Application: Apply Fluopicolide preventatively or at the earliest stages of disease development for optimal efficacy.

# **IPM Program Workflow**









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